

3-Morpholinobenzanthrone CAS number and chemical properties

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Compound of Interest

Compound Name: 3-Morpholinobenzanthrone

Cat. No.: B1608841

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An In-depth Technical Guide to **3-Morpholinobenzanthrone**

Introduction

3-Morpholinobenzanthrone is a fluorescent dye belonging to the benzanthrone class of compounds. Its chemical structure incorporates a morpholine moiety attached to the benzanthrone core, which imparts specific spectroscopic and chemical properties. This guide provides a comprehensive overview of its chemical properties, synthesis, experimental protocols, and known applications, tailored for researchers and professionals in chemical and biomedical fields. The molecule is noted for its utility as a fluorescent probe, particularly in the study of cell membranes.^[1]

Chemical and Physical Properties

The fundamental chemical and physical properties of **3-Morpholinobenzanthrone** are summarized below. These properties are essential for its handling, application in experimental setups, and for the development of derivatives.

Property	Value
CAS Number	299927-47-2[1][2]
Molecular Formula	C ₂₁ H ₁₇ NO ₂
Molecular Weight	315.4 g/mol [2]
Appearance	Dark red powder[1]
Solubility	Soluble in DMSO, ethanol, methanol[1]

Spectroscopic Properties

The fluorescence of **3-Morpholinobenzanthrone** is a key characteristic, making it valuable for various detection and imaging applications. Its solvatochromic properties, where the emission spectrum is sensitive to the polarity of the solvent, are also a notable feature.[3]

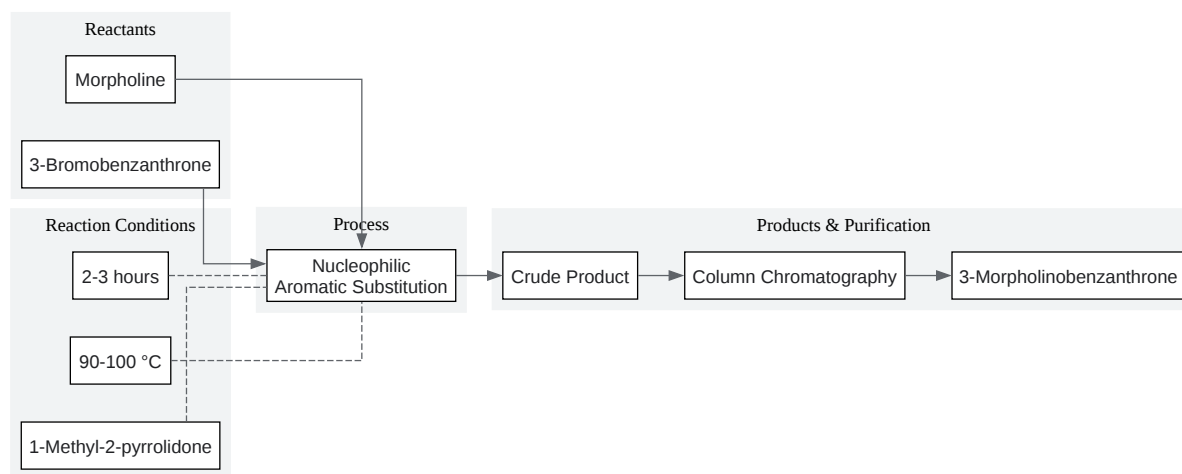
Spectroscopic Property	Wavelength (nm)	Conditions
Excitation Maximum (λ_{ex})	439	In dimethyl sulfide[1]
Emission Maximum (λ_{em})	632	In dimethyl sulfide[1]

Synthesis and Experimental Protocols

The synthesis of **3-Morpholinobenzanthrone** and its derivatives typically involves the nucleophilic substitution of a halogenated benzanthrone precursor. The protocols provided are based on established methods for analogous compounds.[3]

Synthesis of 3-Morpholinobenzanthrone

The synthesis is achieved via a nucleophilic aromatic substitution reaction. A common precursor, 3-bromobenzanthrone, is reacted with morpholine. The electron-withdrawing nature of the benzanthrone core facilitates the displacement of the bromine atom by the morpholine nucleophile.



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Caption: Synthetic workflow for **3-Morpholinobenzanthrone**.

Experimental Protocol:

- **Reaction Setup:** In a 25 mL round-bottom flask, combine 3-bromobenzanthrone (1 equivalent) and morpholine (excess, e.g., 6 equivalents).
- **Solvent Addition:** Add 1-methyl-2-pyrrolidone as the solvent to the flask.
- **Heating:** Heat the reaction mixture to between 90–100 °C for 2–3 hours.^[3] The reaction progress can be monitored using thin-layer chromatography (TLC).

- Precipitation: After cooling the mixture to room temperature, add a mixture of ethanol and water to precipitate the crude product.[3]
- Filtration: Filter the precipitate and dry it thoroughly.
- Purification: Dissolve the resulting solid in a suitable solvent like dichloromethane and purify it using column chromatography on silica gel.[3]

Characterization Methods

To confirm the identity and purity of the synthesized **3-Morpholinobenzanthrone**, standard analytical techniques are employed.

Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve a small amount of the purified product in a deuterated solvent (e.g., CDCl₃).
- Data Acquisition: Acquire ¹H and ¹³C NMR spectra.
- Analysis: The ¹H NMR spectrum is expected to show characteristic signals for the morpholine protons (typically triplets around 3.2 ppm and 3.9 ppm) and complex aromatic signals for the benzanthrone core.[3] The integration of these signals should correspond to the number of protons in the structure.[2]

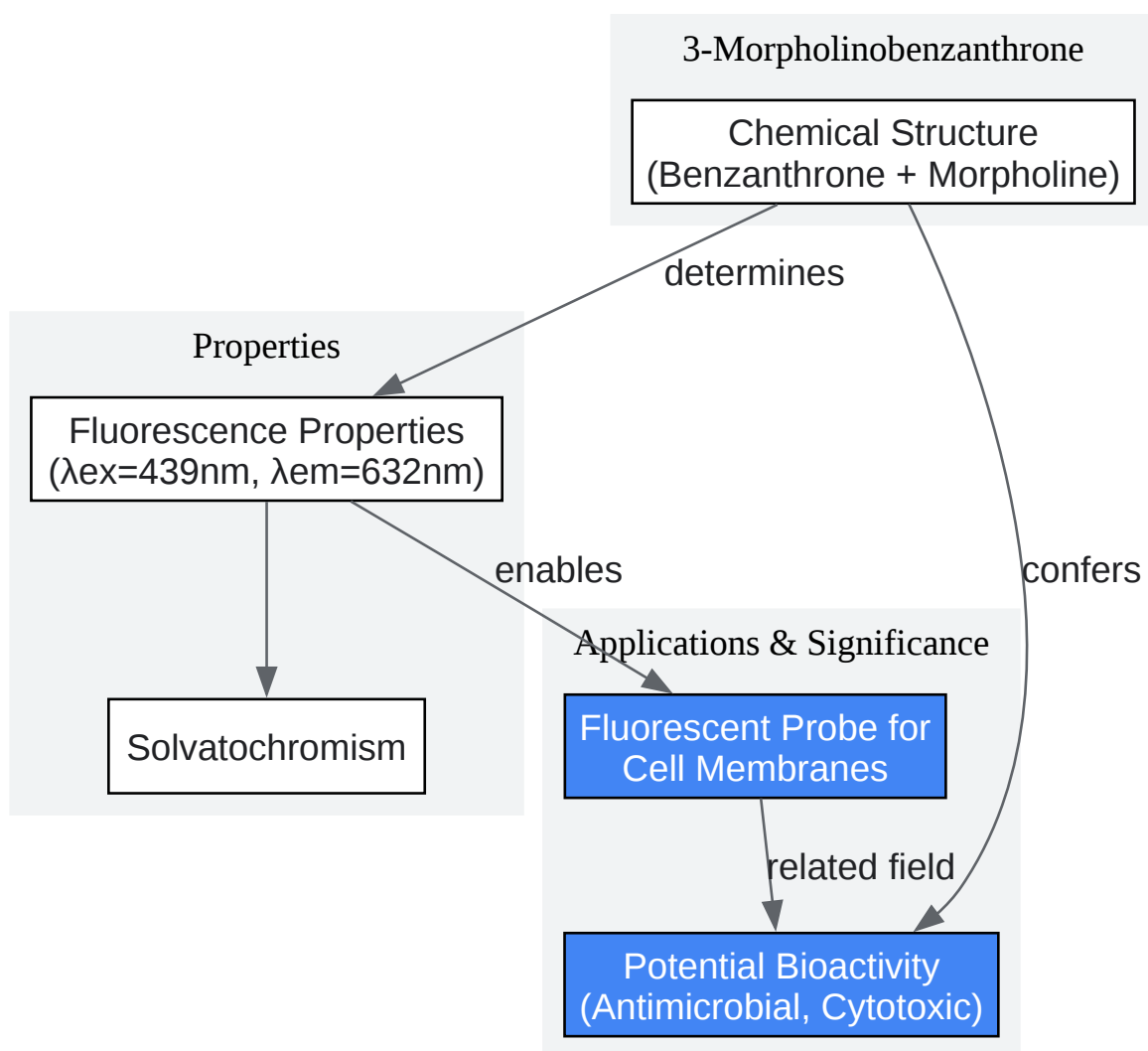
Protocol: X-ray Crystallography

- Crystal Growth: Grow single crystals of the compound by slow evaporation from a suitable solvent (e.g., dichloromethane or toluene).[3]
- Data Collection: Perform X-ray diffraction analysis on a suitable single crystal.
- Structure Elucidation: The resulting data can be used to determine the precise three-dimensional molecular structure, including bond lengths, angles, and crystal packing information.[3]

Biological Significance and Applications

While research into the specific biological activities of **3-Morpholinobenzanthrone** is ongoing, its utility as a fluorescent probe is established. The broader classes of benzanthrone and benzophenones, to which it belongs, are known for a wide range of biological effects.

- **Fluorescent Probe:** **3-Morpholinobenzanthrone** has been utilized to characterize structural and functional changes in cell membranes.^[1] Its fluorescence properties can report on the local environment, making it a sensitive tool for detecting pathological changes at the cellular level.^[1]
- **Potential Bioactivities:** The benzophenone and benzanthrone scaffolds are present in numerous natural and synthetic compounds that exhibit significant biological activities, including antifungal, antimicrobial, antioxidant, antiviral, and cytotoxic properties.^{[4][5]} Some 3-aminobenzophenone derivatives have been investigated as potent antimitotic agents that inhibit tubulin polymerization.^[6]



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Caption: Relationship between structure, properties, and applications.

Conclusion

3-Morpholinobenzanthrone is a specialized fluorescent compound with established utility in biophysical research. Its synthesis is achievable through standard organic chemistry techniques, and its well-defined spectroscopic properties make it a valuable tool. The broader biological potential of the benzanthrone chemical family suggests that **3-Morpholinobenzanthrone** and its derivatives may warrant further investigation for applications in drug development and medicinal chemistry.

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